Bis(2-hydroxyethyl) adipate synthesis pathway

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Compound of Interest

Compound Name:	*Bis(2-hydroxyethyl) adipate*
CAS No.:	*1700-12-5*
Cat. No.:	*B154974*

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An In-depth Technical Guide to the Synthesis of **Bis(2-hydroxyethyl) Adipate**

Introduction

Bis(2-hydroxyethyl) adipate is a diester of significant interest in the polymer and materials science fields. Structurally, it is formed from the condensation of adipic acid, a dicarboxylic acid, and two molecules of ethylene glycol, a diol. Its chemical formula is C10H18O6[1][2]. This molecule serves as a crucial monomer in the synthesis of various polyesters and as a plasticizer, imparting flexibility and durability to polymers[3]. This guide provides a comprehensive overview of its synthesis pathway, focusing on the direct esterification of adipic acid and ethylene glycol, a method favored for its efficiency and atom economy.

Core Synthesis Pathway: Fischer Esterification

The primary industrial and laboratory-scale synthesis of **bis(2-hydroxyethyl) adipate** is achieved through the direct esterification of adipic acid with ethylene glycol. This reaction is a classic example of a Fischer esterification, a condensation reaction where a carboxylic acid and an alcohol react to form an ester and water[4][5]. The overall reaction is driven to completion by the continuous removal of water, shifting the chemical equilibrium towards the product side in accordance with Le Châtelier's principle.

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The Reaction:

Adipic Acid + 2 Ethylene Glycol ⇌ **Bis(2-hydroxyethyl) adipate** + 2 Water

The reaction proceeds in two main stages: an initial esterification to form a monoester, followed by a second esterification to yield the final diester product[6]. To enhance the reaction rate, an acid catalyst is typically employed.

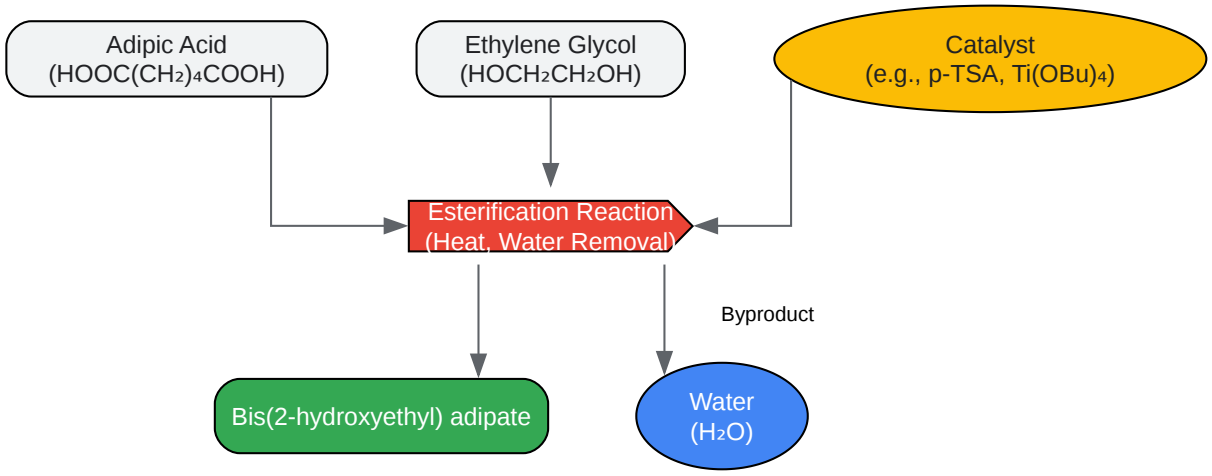
Mechanism of Catalysis

The esterification is significantly accelerated by catalysts. Common catalysts include strong protic acids like p-toluenesulfonic acid (p-TSA) or organometallic compounds such as tetrabutyl titanate[6][7].

- Protonation of the Carbonyl Oxygen: The catalyst protonates the carbonyl oxygen of the adipic acid, making the carbonyl carbon more electrophilic.
- Nucleophilic Attack: The hydroxyl group of ethylene glycol acts as a nucleophile and attacks the activated carbonyl carbon.
- Proton Transfer: A proton is transferred from the attacking hydroxyl group to one of the original hydroxyl groups of the carboxylic acid.
- Elimination of Water: The protonated hydroxyl group leaves as a water molecule, a stable leaving group, leading to the formation of the ester linkage.
- Deprotonation: The catalyst is regenerated by the removal of a proton from the carbonyl oxygen.

This process occurs at both ends of the adipic acid molecule to form the final **bis(2-hydroxyethyl) adipate**.

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Caption: The direct esterification of adipic acid and ethylene glycol.

Experimental Protocol: Laboratory Scale Synthesis

This protocol details a standard laboratory procedure for synthesizing **bis(2-hydroxyethyl) adipate**.

Materials and Equipment:

- Adipic acid
- Ethylene glycol
- p-Toluenesulfonic acid (p-TSA) monohydrate (catalyst)
- Three-necked round-bottom flask
- Heating mantle with magnetic stirrer
- Thermometer or thermocouple
- Dean-Stark apparatus or a simple distillation setup

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- Condenser
- Magnetic stir bar

Procedure:

- Reactant Charging: In a 500 mL three-necked round-bottom flask, place 36.5 g (0.25 mol) of adipic acid and 62.1 g (1.0 mol) of ethylene glycol (a 1:4 molar ratio of acid to diol). The excess ethylene glycol helps to drive the reaction towards the product.
- Catalyst Addition: Add 0.4 g of p-TSA as the catalyst[8].
- Apparatus Setup: Equip the flask with a magnetic stir bar, a thermometer, and a distillation head connected to a condenser. The central neck should be fitted with the mechanical stirrer.
- Reaction Initiation: Begin stirring and heat the mixture. The reaction temperature is typically maintained between 140-160°C[6][9]. Water will begin to distill off as a byproduct of the esterification.
- Water Removal: The water produced during the reaction is continuously removed by distillation. The progress of the reaction can be monitored by measuring the volume of water collected. The theoretical amount of water to be collected for this reaction is 9 mL (0.5 mol).
- Reaction Completion: The reaction is considered complete when the collection of water ceases, which typically takes 2-5 hours[9].
- Cooling: Once the reaction is complete, turn off the heat and allow the mixture to cool to room temperature.

Comparative Table of Reaction Parameters

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Parameter	Value/Type	Rationale and Impact	Source
Reactant Molar Ratio (EG:AA)	2.2:1 to 5:1	An excess of ethylene glycol shifts the equilibrium to favor product formation and can also serve as a solvent.	[10]
Catalyst	Tetrabutyl titanate [Ti(OBu)4]	Highly effective organometallic catalyst, often used in industrial processes. Reaction rate increases with catalyst concentration.	[7]
Catalyst	p-Toluenesulfonic acid (p-TSA)	A strong acid catalyst that is effective and relatively inexpensive for lab-scale synthesis.	[6]
Temperature	130°C - 180°C	Higher temperatures increase the reaction rate but can lead to side reactions like the formation of diethylene glycol (DEG) if temperatures are too high.	[6][9]
Reaction Time	2 - 6 hours	Dependent on temperature, catalyst, and efficiency of water removal.	[6][9]

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Purification and Characterization Workflow

The crude product obtained from the reaction contains unreacted ethylene glycol, the catalyst, and potential byproducts. A multi-step purification process is necessary to obtain high-purity **bis(2-hydroxyethyl) adipate**.

Purification Steps

- Catalyst Neutralization: If an acid catalyst like p-TSA is used, the cooled reaction mixture is first neutralized with a base, such as a sodium bicarbonate solution, to quench the catalyst.
- Removal of Excess Ethylene Glycol: The excess ethylene glycol is typically removed under reduced pressure using a rotary evaporator or through vacuum distillation.
- Crystallization: The resulting crude ester can be purified by crystallization. The crude product is dissolved in a suitable solvent (e.g., water or an alcohol/water mixture) at an elevated temperature, and then cooled slowly to allow for the formation of pure crystals of **bis(2-hydroxyethyl) adipate**.
- Filtration and Drying: The purified crystals are then separated from the mother liquor by filtration, washed with a cold solvent to remove any remaining impurities, and dried in a vacuum oven.[11]

Characterization Techniques

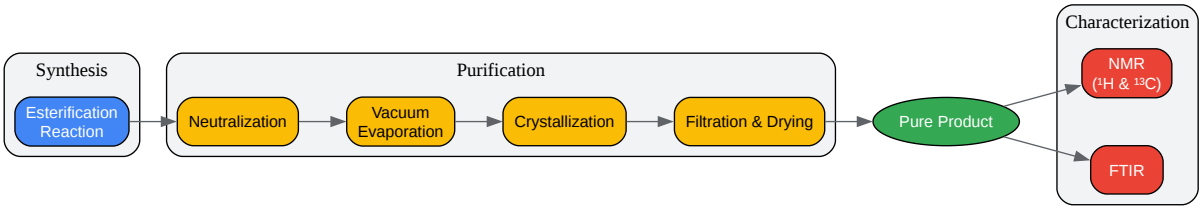
The identity and purity of the final product are confirmed using various spectroscopic methods.

- Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum will show characteristic absorption bands:
  - A broad peak around 3400 cm^{-1} corresponding to the O-H stretching of the terminal hydroxyl groups.
  - A strong, sharp peak around 1730 cm^{-1} due to the C=O stretching of the ester carbonyl group.
  - C-O stretching bands in the region of 1250-1100 cm^{-1}.

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- C-H stretching bands around 2950-2850 cm^{-1}.[12]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Provides information on the proton environment. Expected signals would include triplets for the -CH_2-O- protons and multiplets for the other methylene groups in the adipate and ethylene glycol moieties.
  - ^{13}C NMR: Confirms the carbon skeleton of the molecule. Distinct signals will be observed for the carbonyl carbon of the ester, the carbons of the ethylene glycol units, and the carbons of the adipic acid backbone.[2]



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Caption: Overall workflow from synthesis to final product characterization.

Safety and Handling

- Adipic Acid: Can cause skin and eye irritation.
- Ethylene Glycol: Harmful if swallowed.
- p-Toluenesulfonic Acid: Corrosive and can cause severe skin and eye damage. All procedures should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

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